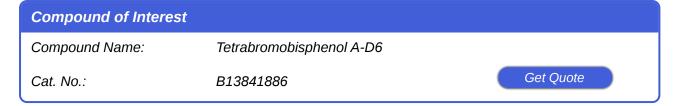


Application Notes and Protocols for TBBPA-D6 in Toxicokinetic and Metabolism Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of deuterated tetrabromobisphenol A (TBBPA-d6) in toxicokinetic and metabolism studies. The protocols outlined below are based on established methodologies for the analysis of TBBPA and its metabolites in biological matrices. While the literature more frequently cites the use of ¹³C₁₂-TBBPA, the principles and procedures are directly applicable to TBBPA-d6 as an internal standard for accurate quantification using isotope dilution mass spectrometry.

Introduction

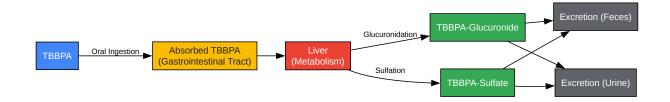
Tetrabromobisphenol A (TBBPA) is a widely used brominated flame retardant. Understanding its absorption, distribution, metabolism, and excretion (ADME) is crucial for assessing potential human health risks. Toxicokinetic and metabolism studies are essential in this evaluation. The use of a stable isotope-labeled internal standard, such as TBBPA-d6, is critical for the accurate and precise quantification of TBBPA and its metabolites in complex biological samples by correcting for matrix effects and variations in sample preparation and instrument response.

Toxicokinetics and Metabolism of TBBPA

Following administration, TBBPA is absorbed from the gastrointestinal tract and undergoes rapid metabolism, primarily in the liver. The main metabolic pathways involve conjugation with glucuronic acid and sulfate to form TBBPA-glucuronide and TBBPA-sulfate, respectively. These water-soluble metabolites are then excreted from the body, predominantly in the feces, with a



smaller amount eliminated in the urine. Due to this extensive first-pass metabolism, the systemic bioavailability of the parent TBBPA is low.



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Caption: Metabolic pathway of TBBPA.

Quantitative Data from Toxicokinetic Studies

The following tables summarize quantitative data from toxicokinetic studies of TBBPA in rats and humans after oral and dermal administration.

Table 1: Toxicokinetic Parameters of TBBPA in Rats (Oral Administration)



Parameter	Value	Reference
Dose	300 mg/kg body weight	_
Peak Plasma Concentration (TBBPA)	103 μmol/L	
Time to Peak Plasma (TBBPA)	3 hours	
Plasma Half-life (TBBPA)	13 hours	-
Peak Plasma Concentration (TBBPA-glucuronide)	25 μmol/L	
Time to Peak Plasma (TBBPA-glucuronide)	3 hours	
Peak Plasma Concentration (TBBPA-sulfate)	694 μmol/L	
Time to Peak Plasma (TBBPA-sulfate)	6 hours	_
Fecal Excretion (after 3 days)	>90%	_
Urinary Excretion (after 3 days)	~2%	-

Table 2: Toxicokinetic Parameters of TBBPA in Humans (Oral Administration)



Parameter	Value
Dose	0.1 mg/kg body weight
Peak Plasma Concentration (TBBPA)	Not detected
Peak Plasma Concentration (TBBPA-glucuronide)	16 nmol/L
Time to Peak Plasma (TBBPA-glucuronide)	4 hours
Elimination of TBBPA- glucuronide in Urine	Reached limit of detection after 124 hours

Table 3: Dermal Absorption of TBBPA

| Species | Exposure Type | Absorption/Penetration | Reference | | :

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